

Application Notes and Protocols for PFM046 in Lipid Metabolism Research

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Compound of Interest

Compound Name: PFM046

Cat. No.: B15541232

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Introduction

PFM046 is a novel, first-in-class steroidal, non-sulfated antagonist of the Liver X Receptors (LXRs), LXR α and LXR β . LXRs are critical nuclear receptors that govern the transcriptional regulation of genes involved in cholesterol homeostasis, fatty acid synthesis, and inflammation. As an LXR antagonist, **PFM046** presents a valuable tool for elucidating the intricate roles of LXR signaling in lipid metabolism and for the potential development of therapeutics targeting metabolic disorders.

These application notes provide a comprehensive guide for utilizing **PFM046** to investigate its effects on lipid metabolism in cellular models. Detailed protocols for key assays are provided to ensure robust and reproducible results.

Mechanism of Action

PFM046 functions by antagonizing both LXR α and LXR β , thereby inhibiting the transcription of LXR target genes. Notably, while it effectively suppresses the expression of key lipogenic genes such as Stearoyl-CoA Desaturase-1 (SCD1) and Fatty Acid Synthase (FASN), it has been observed to surprisingly upregulate the expression of ATP Binding Cassette Subfamily A Member 1 (ABCA1), a key player in cholesterol efflux. This unique activity profile makes **PFM046** an intriguing molecule for dissecting the differential regulation of LXR target genes.

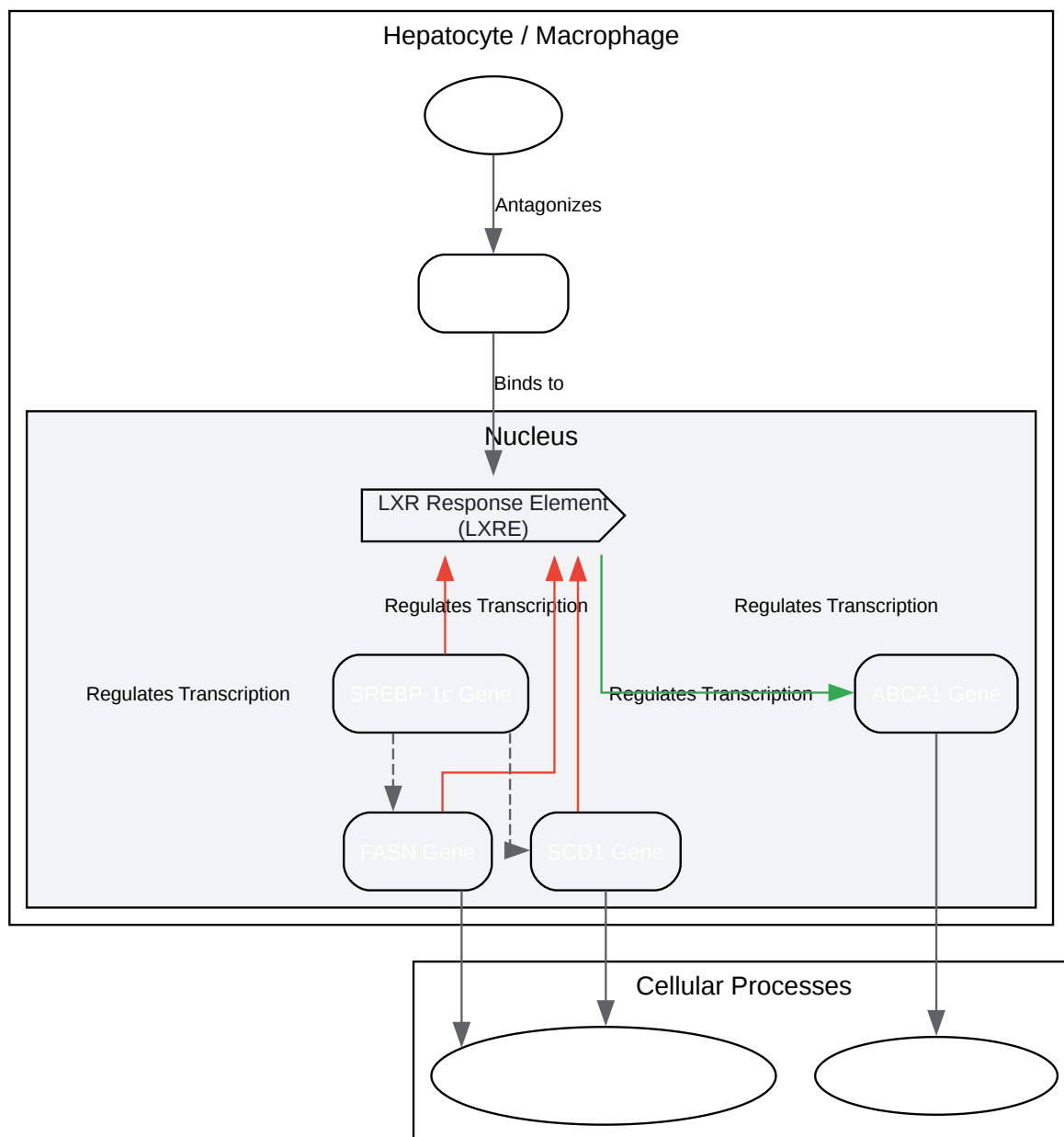
Quantitative Data Summary

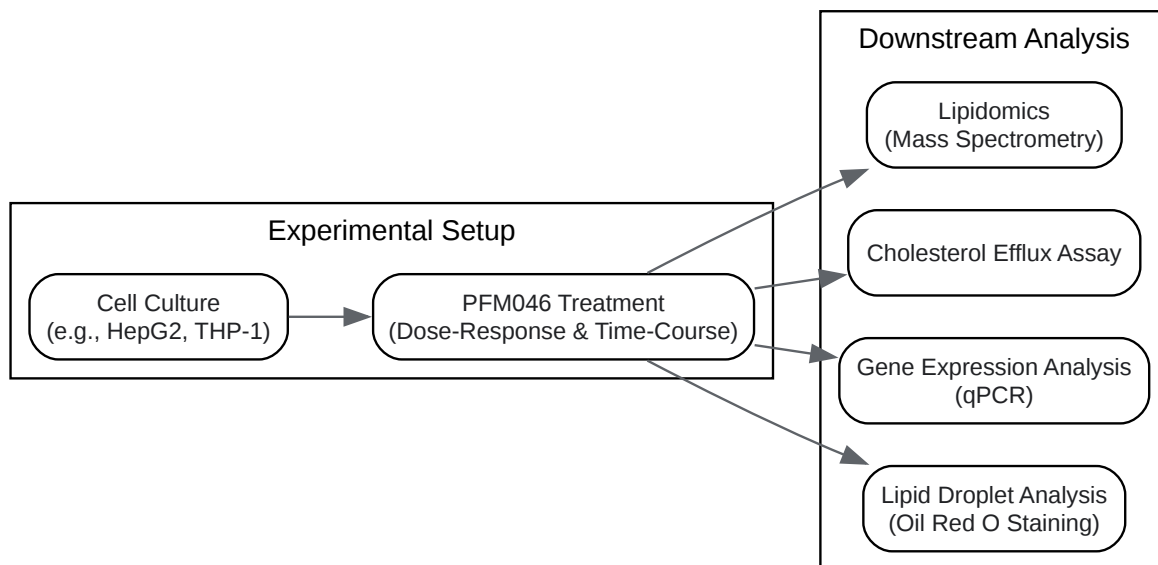
The following table summarizes the reported antagonist activity of **PFM046** and its observed effects on LXR target gene expression.

Parameter	Value	Reference
LXR α Antagonist Activity (IC ₅₀)	1.5 μ M	[1]
LXR β Antagonist Activity (IC ₅₀)	2.29 μ M	[1]
Effect on SCD1 Expression	Suppression	[2] [3]
Effect on FASN Expression	Suppression	[2] [3]
Effect on ABCA1 Expression	Upregulation	[2] [3]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the LXR signaling pathway and a general experimental workflow for studying the effects of **PFM046**.





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References

- 1. mdpi.com [mdpi.com]
- 2. pharmaexcipients.com [pharmaexcipients.com]
- 3. WO2012170930A1 - Lipid nanoparticle compositions and methods for mrna delivery - Google Patents [patents.google.com]
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